

[4-(Trifluoromethyl)cyclohexyl]methanamine

material safety data sheet

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Compound of Interest

Compound Name: [4-(Trifluoromethyl)cyclohexyl]methanamine

Cat. No.: B1322264

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An In-depth Technical Guide to [4-(Trifluoromethyl)cyclohexyl]methanamine

This technical guide provides comprehensive safety and handling information for **[4-(Trifluoromethyl)cyclohexyl]methanamine** (CAS No: 361393-85-3). The intended audience for this document includes researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

[4-(Trifluoromethyl)cyclohexyl]methanamine is a colorless liquid that is air-sensitive.^[1] It is utilized as a key intermediate in the synthesis of various pharmaceuticals and in material science.^[2]

Property	Value
Molecular Formula	C8H14F3N
Molecular Weight	181.20 g/mol [1] [3]
Physical State	Liquid [1]
Color	Colorless [1]
Purity	≥ 97.0% (GC) [1] [4]
Boiling Point	173.9 ± 35.0 °C at 760 mmHg [4]
Density	1.1 ± 0.1 g/cm³ [4]
Refractive Index	1.42 [1] [2]
Condition to Avoid	Air Sensitive [1]

Safety and Hazard Information

This substance is classified as corrosive and is harmful if swallowed.[\[1\]](#)[\[5\]](#) It can cause skin irritation and serious eye irritation, and may also cause respiratory irritation.[\[5\]](#)[\[6\]](#)

Hazard Class	Description
UN Number	2735 [1]
DOT Name	Amines, liquid, corrosive, n.o.s. [1]
Hazard Class	8 [1]
Packing Group	II [1]
GHS Hazard Statements	H302, H315, H319, H335 [5]

Experimental Protocols

Handling and Storage:

Handling should be performed in a well-ventilated area using a closed system if possible.^[7] It is crucial to wear appropriate protective equipment, including impervious gloves, safety goggles, and protective clothing.^{[5][7]} Measures should be in place to prevent the buildup of electrostatic charge, and explosion-proof equipment should be used.^[7] Keep the substance away from flames and hot surfaces.^[7] After handling, it is important to wash hands and face thoroughly.^[7] Store in a well-ventilated place and keep the container tightly closed.

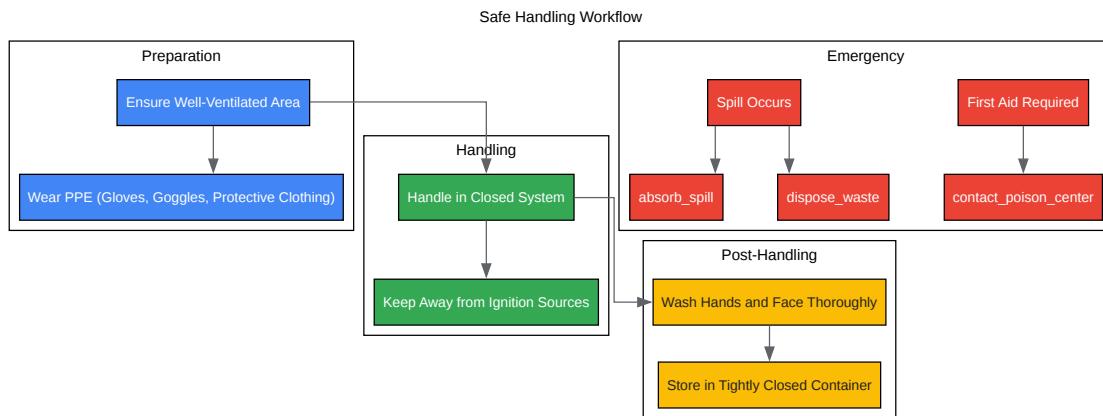
First Aid Measures:

- Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position. Immediately contact a POISON CENTER or a doctor.^[7]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area gently with plenty of soap and water. Call a POISON CENTER or doctor right away.^[7]
- Eye Contact: Rinse the eyes cautiously with water for several minutes. If present, remove contact lenses if it is easy to do so. Continue rinsing and seek immediate medical attention.^[7]
- Ingestion: Immediately call a POISON CENTER or a doctor. Rinse the mouth but do not induce vomiting.^[7]

Spill Response:

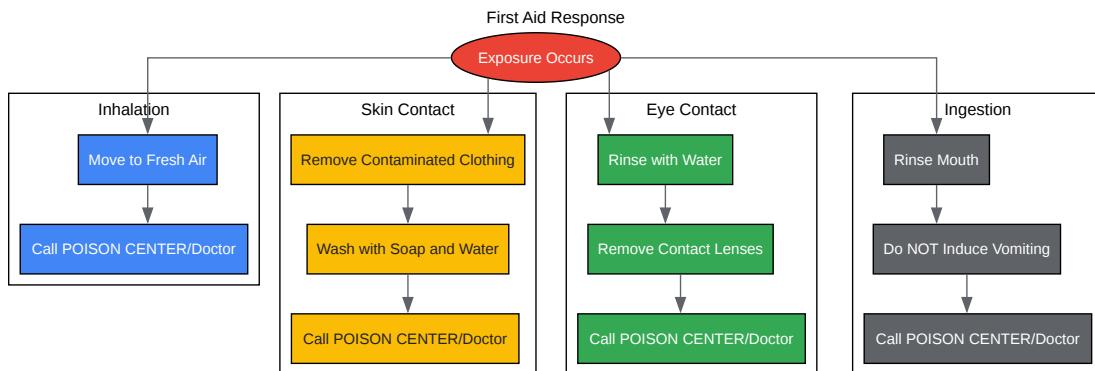
In case of a spill, absorb the material with a suitable absorbent such as dry sand or earth.^[7] For larger spills, contain the spill by bunding.^[7] The collected material must be disposed of promptly in accordance with local regulations.^[7] It is important to remove all sources of ignition and use spark-proof tools and explosion-proof equipment during cleanup.^[7]

Diagrams



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Caption: A workflow diagram illustrating the safe handling procedures for **[4-(Trifluoromethyl)cyclohexyl]methanamine**.

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Caption: A logical diagram outlining the first aid procedures for exposure to **[4-(Trifluoromethyl)cyclohexyl]methanamine**.

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